

Disperse Black 9 CAS number and molecular weight

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An In-Depth Technical Guide to Disperse Black 9

This technical guide provides a comprehensive overview of **Disperse Black 9**, tailored for researchers, scientists, and drug development professionals. It covers the dye's chemical and physical properties, manufacturing processes, analytical methodologies, and toxicological profile.

Chemical Identity and Properties

Disperse Black 9 is a monoazo dye known for its use in coloring synthetic fibers and, to a lesser extent, in cosmetics such as non-oxidative hair dye formulations. Its chemical identity and key properties are summarized below.

Data Presentation: Chemical and Physical Properties



Property	Value	Reference
IUPAC Name	2-[4-[(4-aminophenyl)diazenyl]- N-(2- hydroxyethyl)anilino]ethanol	[PubChem]
Synonyms	C.I. 111301, 2,2'-[[4-[(4-aminophenyl)azo]phenyl]imino] bisethanol	[Santa Cruz Biotechnology]
CAS Number	20721-50-0 (Current), 12222- 69-4 (Deprecated)	[PubChem]
Molecular Formula	C16H20N4O2	[PubChem]
Molecular Weight	300.36 g/mol	[PubChem]
Appearance	Violet dye	[MedchemExpress.com]
Solubility	Sparingly soluble in water, soluble in organic solvents	[Santa Cruz Biotechnology]

Manufacturing and Synthesis

The industrial synthesis of **Disperse Black 9** is a multi-step process involving well-established azo dye chemistry.

Synthesis Pathway

The manufacturing process can be summarized in three main stages:

- Diazotization: An aromatic amine, typically 4-nitrobenzenamine, is converted into a diazonium salt. This reaction is conducted at low temperatures (0-5 °C) using nitrous acid, which is generated in situ from sodium nitrite and a strong acid like hydrochloric acid.[1]
- Azo Coupling: The resulting diazonium salt is then reacted with a coupling component, N,Ndihydroxyethylaniline, to form the azo chromophore.[1]
- Reduction: The nitro group on the initial aromatic amine is reduced to an amino group,
 yielding the final Disperse Black 9 molecule.[1]



Experimental Protocols General Synthesis Protocol

The synthesis of **Disperse Black 9** begins with the diazotization of 4-nitroaniline. This is achieved by reacting it with sodium nitrite in an acidic medium (e.g., hydrochloric acid) at a controlled temperature of 0-5°C to form the diazonium salt.[1] This reactive intermediate is then coupled with N,N-dihydroxyethylaniline. The subsequent step involves the reduction of the nitro group to an amine, which completes the synthesis of the dye.[1] The crude product is then purified, often through recrystallization, washed to remove residual salts and acids, and dried to a powder.

Analytical Methodology: Purity Assessment via HPLC

High-Performance Liquid Chromatography (HPLC) coupled with an ultraviolet (UV) detector is the primary method for assessing the purity of **Disperse Black 9**.

- Objective: To quantify the main dye component and detect synthesis-related impurities.
- Instrumentation: HPLC system with a UV detector.
- Mobile Phase: A suitable gradient of organic solvents (e.g., acetonitrile) and buffered aqueous solutions.
- Stationary Phase: A C18 reversed-phase column is typically used.
- Detection: The wavelength for detection is set based on the absorbance maximum of the dye, for instance, at 436 nm.
- Sample Preparation: A stock solution of **Disperse Black 9** is prepared in a suitable solvent, such as dimethyl sulfoxide (DMSO) or a mixture of methanol and water, and then diluted to various concentrations for calibration. For stability testing, the dye has been formulated in 0.5% (w/v) methylcellulose solution in water or DMSO.
- Analysis: The retention time and peak area of the main component are compared against a
 reference standard to determine purity. Commercial lots of **Disperse Black 9** used for
 toxicological testing have shown a dye content of approximately 52.6%, often mixed with
 lignosulfate as a dispersant.



Toxicology and Biocompatibility

Disperse Black 9 has undergone toxicological evaluation, particularly in the context of its use in hair dye formulations.

Data Presentation: Toxicological Summary

Endpoint	Result	Reference
Acute Oral Toxicity	Slightly toxic to practically nontoxic	[Cosmetics Info]
Acute Intraperitoneal Toxicity	Practically nontoxic	[Cosmetics Info]
Eye Irritation	Non-irritating	[Cosmetics Info]
Skin Irritation	Non-irritating	[Cosmetics Info]
Skin Sensitization	Not sensitizing in some studies, but a sensitizing potential cannot be excluded	[Cosmetics Info, European Commission]
Mutagenicity	Non-mutagenic in four different assay systems	[Cosmetics Info]
Carcinogenicity	A hair dye formulation containing the dye was not carcinogenic when applied dermally in a lab test.	[Cosmetics Info]
Cytotoxicity	Moderate cytotoxic effect on human hepatoma (HepG-2) cells	[Benchchem]

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **Disperse Black 9** is safe for use as a hair dye ingredient at the concentrations found in commercial products. [Cosmetics Info] In the European Union, its use in non-oxidative hair dye products is permitted at a maximum concentration of 0.3%. [Cosmetics Info]

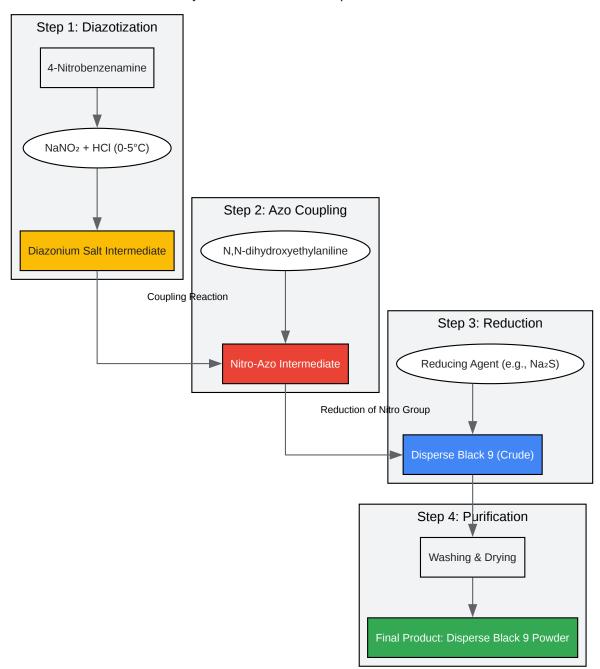
Environmental Fate and Degradation



As an azo dye, the environmental degradation of **Disperse Black 9** is a key consideration. The primary degradation pathway involves the reductive cleavage of the azo bond (-N=N-). This process is more likely to occur under anaerobic conditions, such as in sediments, leading to the formation of aromatic amines. The dye is generally persistent under aerobic environmental conditions. Advanced oxidation processes, such as those using Fenton's reagent, can also degrade the dye by generating hydroxyl radicals that attack the azo linkage.

Visualized Workflows and Pathways Diagrams





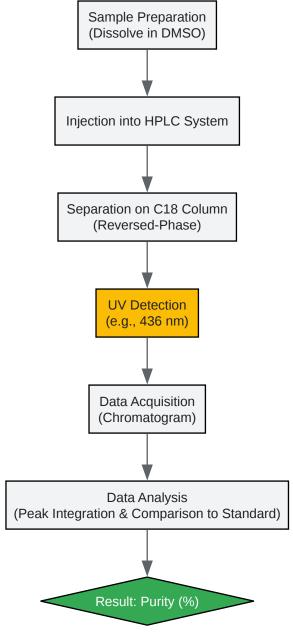
Synthesis Workflow for Disperse Black 9

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Caption: A diagram illustrating the multi-step synthesis of **Disperse Black 9**.



Analytical Workflow for Disperse Black 9 Purity



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Caption: Workflow for assessing the purity of **Disperse Black 9** via HPLC.



Anaerobic Conditions (e.g., Sediments) Reductive Cleavage of Azo Bond (-N=N-)

Environmental Degradation Pathway of Disperse Black 9

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Formation of Aromatic Amines

Caption: The primary anaerobic degradation pathway for **Disperse Black 9**.

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References

- 1. Disperse Black 9 | High-Purity Dye | Supplier [benchchem.com]
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